

# Pyridoxal 5'-Phosphate Monohydrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Pyridoxal 5'-phosphate monohydrate*

Cat. No.: *B146092*

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## Abstract

Pyridoxal 5'-phosphate (PLP), the biologically active form of vitamin B6, is a critical coenzyme in a vast array of metabolic reactions essential for human health. Its involvement spans amino acid metabolism, neurotransmitter synthesis, and glycogenolysis. Understanding the physicochemical properties, biological functions, and methods for quantification of PLP is paramount for research in areas ranging from enzymology to drug development. This guide provides an in-depth overview of **Pyridoxal 5'-phosphate monohydrate**, including its core physicochemical data, a detailed look at its role in metabolic pathways, and comprehensive experimental protocols for its analysis.

## Physicochemical Properties

Quantitative data for **Pyridoxal 5'-phosphate monohydrate** is summarized in the table below.

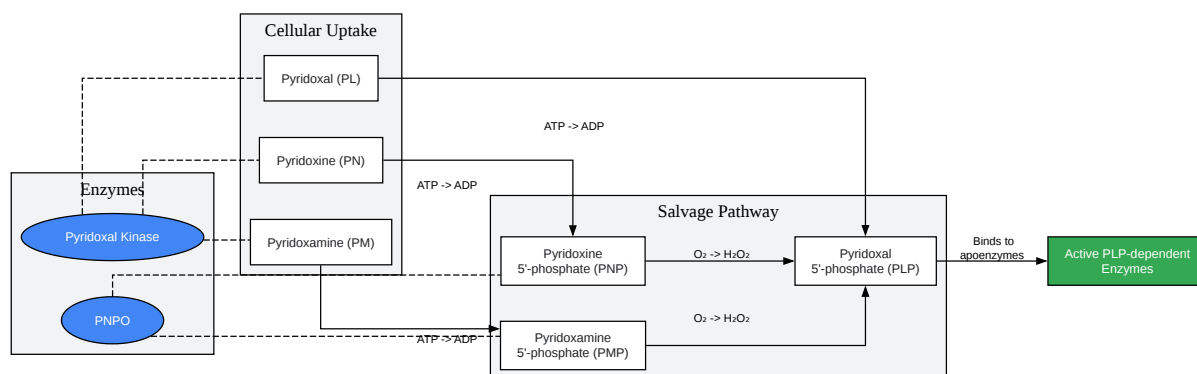
Property	Value	Reference
CAS Number	41468-25-1	[1][2][3]
Molecular Weight	265.16 g/mol	[1][4]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> NO <sub>7</sub> P	
Appearance	White to light yellow powder	
Melting Point	140-143 °C	
Purity	≥97%	

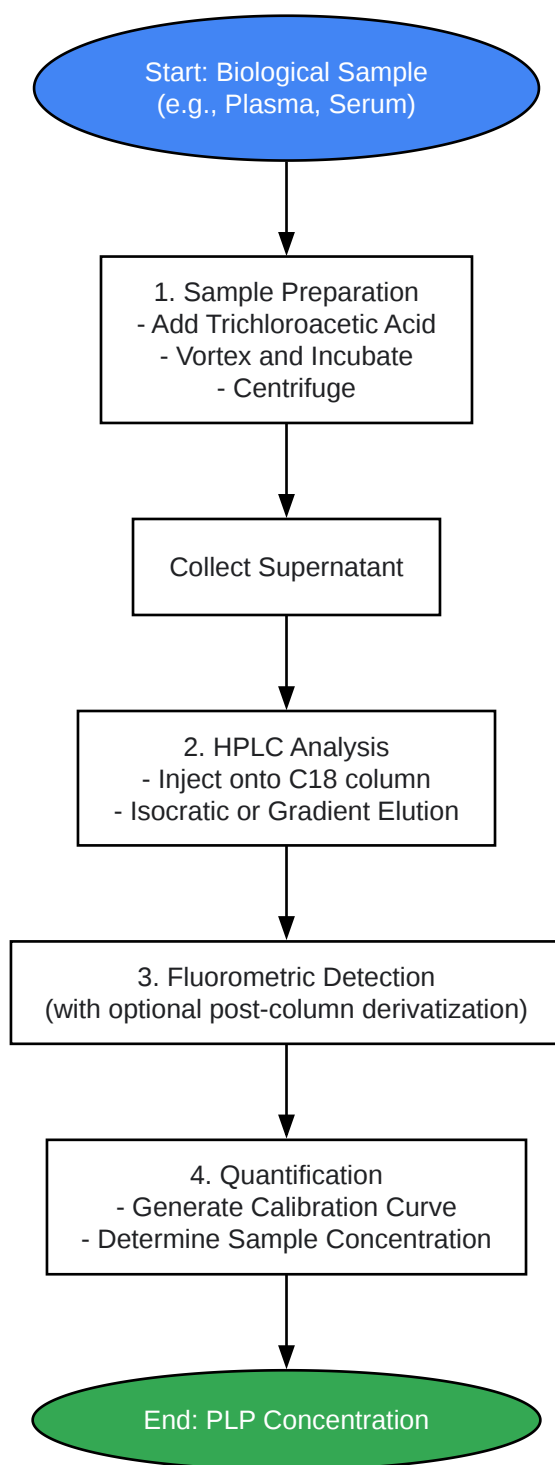
## Core Biological Functions and Signaling Pathways

Pyridoxal 5'-phosphate is a versatile coenzyme that participates in numerous enzymatic reactions, primarily involving amino acids. These reactions include transamination, decarboxylation, racemization, and elimination or replacement reactions. PLP's aldehyde group forms a Schiff base with the ε-amino group of a lysine residue in the active site of PLP-dependent enzymes, which is central to its catalytic mechanism.

## Vitamin B6 Salvage Pathway

Organisms absorb vitamin B6 in its non-phosphorylated forms (pyridoxine, pyridoxamine, and pyridoxal). The salvage pathway is the intracellular process that converts these vitamers into the active coenzyme, PLP. This pathway is crucial for maintaining a sufficient pool of PLP for cellular processes. The key enzymes in this pathway are pyridoxal kinase and pyridox(am)ine 5'-phosphate oxidase (PNPO).





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## References

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